

4-Formyl-3-hydroxybenzonitrile molecular weight and formula

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Compound of Interest

Compound Name: **4-Formyl-3-hydroxybenzonitrile**

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An In-depth Technical Guide to 4-Formyl-3-hydroxybenzonitrile

This technical guide provides comprehensive information on the molecular properties, synthesis, and analysis of **4-Formyl-3-hydroxybenzonitrile**, tailored for researchers, scientists, and professionals in drug development.

Molecular Formula and Weight

4-Formyl-3-hydroxybenzonitrile is an organic compound with significant potential as a building block in medicinal chemistry and materials science. Its fundamental molecular properties are summarized below.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₈ H ₅ NO ₂ [1] [2] [3] [4] |
| Molecular Weight | 147.13 g/mol [1] [2] [3] [4] |
| CAS Number | 84102-89-6 [1] [2] [3] [4] |

Experimental Protocols

Synthesis of 3-Formyl-4-hydroxybenzonitrile (Isomer)

While a specific detailed protocol for **4-Formyl-3-hydroxybenzonitrile** is not readily available in the provided search results, a general procedure for the synthesis of its isomer, 3-Formyl-4-

hydroxybenzonitrile, can be illustrative of a potential synthetic route. This synthesis involves the demethylation of a methoxy-substituted benzaldehyde.[2]

Materials:

- 5-Cyano-2-methoxybenzaldehyde
- Lithium chloride
- N,N-dimethylformamide (DMF)
- Ethyl acetate
- Aqueous acidic potassium sulfate solution
- Water
- Saturated sodium chloride solution

Procedure:

- In a round-bottom flask, combine 31.08 g of 5-cyano-2-methoxybenzaldehyde and 24.52 g of lithium chloride with 500 mL of N,N-dimethylformamide.[2]
- Heat the reaction mixture to reflux for 2 hours.[2]
- After cooling, remove the solvent by rotary evaporation.[2]
- Dissolve the residue in an aqueous acidic potassium sulfate solution.[2]
- Extract the aqueous solution with ethyl acetate.
- Wash the organic phase sequentially with water and a saturated sodium chloride solution.[2]
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the product.

This general method yielded 24.5 g (86%) of 2-hydroxy-5-cyanobenzaldehyde.[2]

General Protocol for HPLC Analysis

High-Performance Liquid Chromatography (HPLC) is a crucial technique for assessing the purity of and quantifying **4-Formyl-3-hydroxybenzonitrile**.

Instrumentation and Columns:

- An HPLC system equipped with a UV detector is suitable for analysis.
- A C18 reversed-phase column is commonly used for the separation of small organic molecules.

Mobile Phase and Gradient:

- A typical mobile phase consists of a mixture of water (often with a modifier like formic acid or trifluoroacetic acid) and an organic solvent such as acetonitrile or methanol.
- A gradient elution, where the proportion of the organic solvent is increased over time, is often employed to achieve optimal separation of the target compound from any impurities.

Sample Preparation:

- Accurately weigh a small amount of the sample.
- Dissolve the sample in a suitable solvent, such as the mobile phase or a compatible organic solvent.
- Filter the sample solution through a 0.22 μm or 0.45 μm syringe filter to remove any particulate matter before injection into the HPLC system.

General Protocol for NMR Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) spectroscopy is an essential tool for the structural elucidation and confirmation of **4-Formyl-3-hydroxybenzonitrile**.

Instrumentation:

- A high-resolution NMR spectrometer (e.g., 400 MHz or higher) is used to acquire ^1H and ^{13}C NMR spectra.

Sample Preparation:

- Dissolve approximately 5-10 mg of the purified compound in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- Transfer the solution to an NMR tube.

Data Acquisition:

- ^1H NMR spectra provide information on the number and environment of protons in the molecule.
- ^{13}C NMR spectra reveal the number and types of carbon atoms.
- 2D NMR techniques such as COSY and HSQC can be used to further elucidate the connectivity of atoms within the molecule.

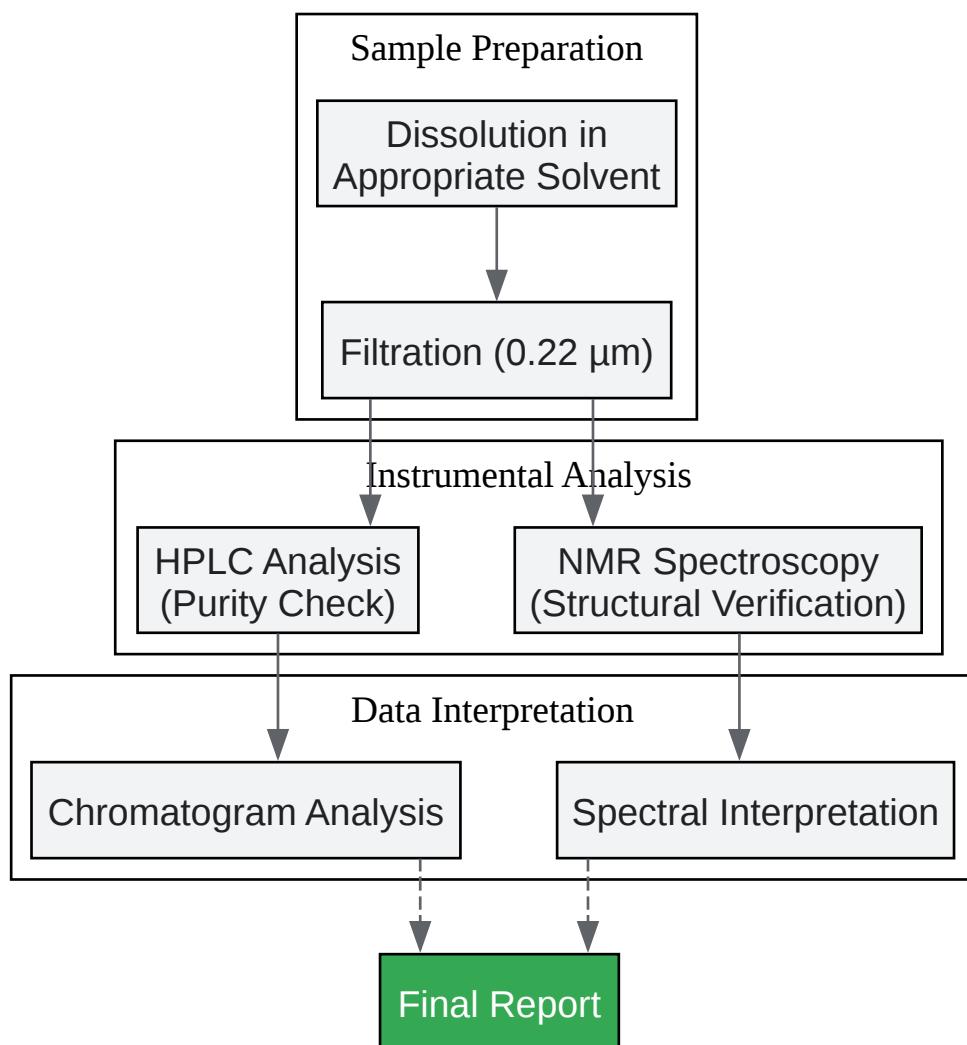
Workflow and Pathway Diagrams

The following diagrams illustrate a typical workflow for the synthesis and purification of a chemical compound like **4-Formyl-3-hydroxybenzonitrile**.



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Caption: A generalized workflow for the synthesis and characterization of **4-Formyl-3-hydroxybenzonitrile**.



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Caption: A typical analytical workflow for the quality control of a synthesized chemical compound.

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